

Application of Sudan Red B in Forensic Science for Lipid Detection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sudan Red B

Cat. No.: B1584857

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Sudan Red B (also known as Sudan Red 7B, Solvent Red 19) is a fat-soluble diazo dye traditionally used for staining lipids, triglycerides, and lipoproteins in various biological and industrial applications. In the realm of forensic science, its lipophilic nature makes it a valuable tool for the detection of latent fingerprints, particularly on non-porous surfaces that are contaminated with greasy or oily residues. The dye works by physically dissolving in the lipid components of the fingerprint deposit, rendering the latent print visible as a red-colored impression. This document provides detailed application notes and protocols for the use of **Sudan Red B** in forensic lipid detection.

Principle of Action

The mechanism of **Sudan Red B** in developing latent fingerprints is based on the principle of "like dissolves like." Latent fingerprint residue is a complex mixture of secretions from eccrine, apocrine, and sebaceous glands. Sebaceous gland secretions are rich in lipids, including fatty acids, triglycerides, and cholesterol. **Sudan Red B**, being a non-polar, hydrophobic molecule, has a high affinity for these lipid components. When a surface bearing a latent fingerprint is treated with a **Sudan Red B** solution, the dye molecules partition from the solvent into the lipid-rich residue of the fingerprint, staining it a distinct red color. This process makes the otherwise invisible latent print visible to the naked eye.

Applications in Forensic Science

The primary application of **Sudan Red B** in forensic science is the development of latent fingerprints. It is particularly effective on:

- Non-porous surfaces: Such as glass, plastics, metals, and finished wood.
- Greasy or waxy surfaces: Where traditional powdering methods may be less effective.
- Surfaces contaminated with food residues or cosmetics.

While it can be used on its own, it is often employed as part of a sequential processing workflow for fingerprint detection.

Quantitative Data Summary

Quantitative data on the performance of **Sudan Red B** for latent fingerprint development is not extensively documented in publicly available literature. The following table provides a qualitative and comparative summary based on general knowledge of lipid-staining dyes in forensic applications.

Parameter	Sudan Red B	Sudan Black B	Oil Red O	Notes
Primary Target	Sebaceous (lipid) components of fingerprint residue	Sebaceous (lipid) components of fingerprint residue	Sebaceous (lipid) and other water-insoluble components	All are effective on greasy or oily prints.
Color of Developed Print	Red	Blue-Black	Red	The choice of dye can depend on the color of the substrate for better contrast.
Primary Surface Type	Non-porous, especially with greasy contamination	Non-porous, especially with greasy contamination	Porous (wet or dry) and some non-porous surfaces	Oil Red O shows particular effectiveness on wet items.
Sensitivity (General)	Moderate	Moderate to High	Moderate to High	Sensitivity can be influenced by the specific formulation and substrate.
Ease of Use	Relatively simple immersion technique	Relatively simple immersion technique	Relatively simple immersion technique	All require preparation of a working solution.
Interference	May interfere with subsequent DNA analysis	May interfere with subsequent DNA analysis	May interfere with subsequent DNA analysis	It is generally advisable to attempt DNA recovery before chemical enhancement.

Experimental Protocols

Protocol 1: Preparation of Sudan Red B Working Solution

Materials:

- **Sudan Red B** powder
- Ethanol (95%)
- Deionized or distilled water
- Glass beaker
- Magnetic stirrer and stir bar
- Graduated cylinders
- Storage bottle (amber glass recommended)

Procedure:

- Weigh 15 g of **Sudan Red B** powder and place it into a clean 2-liter glass beaker.
- Add 1 liter of 95% ethanol to the beaker.
- Place the beaker on a magnetic stirrer and stir the mixture until the **Sudan Red B** is fully dissolved. This may take several minutes.
- Slowly add 500 ml of deionized water to the solution while continuing to stir.
- Continue stirring for an additional 10-15 minutes to ensure the solution is homogenous.
- Transfer the working solution to a clearly labeled amber glass storage bottle. The solution has a good shelf life when stored at room temperature away from direct light.

Protocol 2: Development of Latent Fingerprints on Non-Porous Surfaces

Materials:

- **Sudan Red B** working solution

- Item with suspected latent fingerprints (e.g., glass, plastic, metal)
- Processing tray (glass or stainless steel)
- Wash bottle with deionized water
- Drying rack or absorbent paper
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

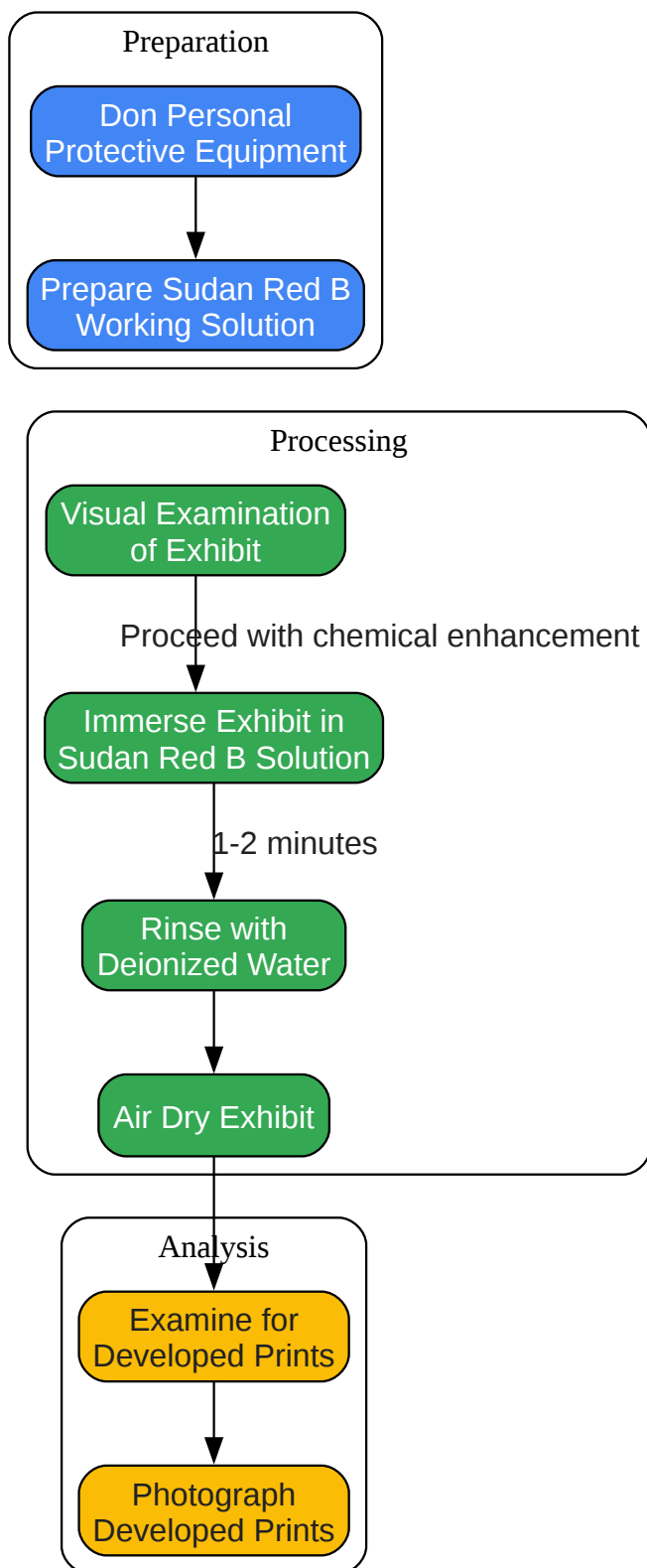
- **Visual Examination:** Before any chemical treatment, visually inspect the item for any visible fingerprints under various lighting conditions (e.g., oblique lighting). Photograph any visible prints.
- **Preparation:** Pour a sufficient amount of the **Sudan Red B** working solution into a clean processing tray to fully immerse the area of interest on the item.
- **Immersion:** Carefully immerse the item in the **Sudan Red B** solution. The immersion time can vary depending on the substrate and the quality of the print, but a typical starting point is 1-2 minutes.
- **Rinsing:** Remove the item from the staining solution and rinse it gently with a stream of deionized water from a wash bottle. The rinsing step is crucial to remove excess dye from the background and enhance the contrast of the developed print.
- **Drying:** Allow the item to air dry completely on a drying rack or by placing it on absorbent paper. Do not use heat to accelerate drying as this may damage the developed print.
- **Examination and Photography:** Once dry, examine the item for developed fingerprints. Photograph any developed prints using appropriate photographic techniques and lighting to maximize contrast. A red or orange barrier filter may be beneficial.

Safety Precautions

- **Sudan Red B** is a chemical dye and should be handled with appropriate care. Always wear suitable personal protective equipment, including gloves, safety glasses, and a lab coat.

- Work in a well-ventilated area or under a fume hood, especially when preparing the working solution.
- Avoid inhalation of the powder and contact with skin and eyes.
- Store the **Sudan Red B** powder and working solution in clearly labeled containers in a cool, dry, and dark place.
- Dispose of used solutions and contaminated materials in accordance with local regulations for chemical waste.

Visualizations



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Caption: Experimental workflow for latent fingerprint development using **Sudan Red B**.



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Caption: Logical relationship of **Sudan Red B** application in forensic science.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com